

Part 1: Chemical Identity & Physicochemical Profile

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Compound of Interest

Compound Name: *5-Bromo-4-chloro-4,5,5-trifluoropentanoic acid*

CAS No.: 232602-79-8

Cat. No.: B1273182

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5-Br-4-Cl-TFA is a pentanoic acid derivative functionalized with a dense cluster of halogens at the terminal positions.^[3] This "halogen-rich" motif imparts unique electronic and steric properties, distinguishing it from standard fatty acid probes.

Table 1: The "Passport" of CAS 232602-79-8^[1]

Property	Data	Technical Insight
Chemical Name	5-Bromo-4-chloro-4,5,5-trifluoropentanoic acid	Systematic IUPAC nomenclature.[3]
CAS Number	232602-79-8	Unique identifier for regulatory and inventory tracking.
Molecular Formula	C ₅ H ₅ BrClF ₃ O ₂	High halogen content (Br, Cl, 3F) relative to carbon backbone.[2][3]
Molecular Weight	269.44 g/mol	Low MW allows for good cell permeability and fragment-based screening.
Structure	HOOC-CH ₂ -CH ₂ -CFCl-CF ₂ Br	Head: Hydrophilic Acid (Linker).[1] Tail: Lipophilic Halocarbon.
Density	~1.836 g/cm ³	Significantly denser than non-fluorinated analogs due to heavy halogens.
Boiling Point	~239.6 °C (Predicted)	High boiling point indicates stability, suitable for diverse reaction conditions.
Solubility	DMSO, Methanol, DCM	Lipophilic tail ensures solubility in organic solvents; limited water solubility.

Part 2: Synthesis & Manufacturing (Process Chemistry)

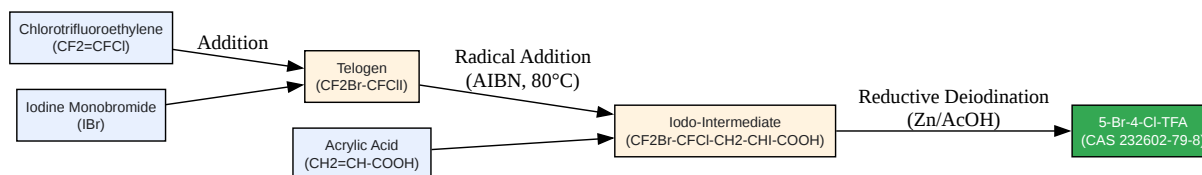
The synthesis of 5-Br-4-Cl-TFA typically relies on Radical Telomerization, a robust method for introducing fluorinated blocks onto hydrocarbon chains. The process exploits the reactivity of chlorotrifluoroethylene (CTFE) derivatives.

The Primary Synthetic Route: Radical Addition

The most scalable route involves the radical addition of a polyhalogenated telogen to an acrylic acid precursor, followed by selective reduction.

Step-by-Step Protocol:

- **Precursor Preparation:** Synthesis of 1-Bromo-1-chloro-2-iodo-1,2,2-trifluoroethane ($\text{CF}_2\text{Br-CFClI}$) via the addition of Iodine Monobromide (IBr) to Chlorotrifluoroethylene (CTFE).
- **Radical Addition:** Reaction of $\text{CF}_2\text{Br-CFClI}$ with Acrylic Acid ($\text{CH}_2=\text{CH-COOH}$) initiated by a radical source (e.g., AIBN or Benzoyl Peroxide).
 - **Mechanism:** The labile C-I bond breaks, generating a fluoroalkyl radical that attacks the alkene.
 - **Intermediate:** $\text{CF}_2\text{Br-CFCl-CH}_2\text{-CHI-COOH}$.
- **Selective Reduction:** Deiodination of the intermediate using Zinc/Acetic Acid (Zn/AcOH) or catalytic hydrogenation.
 - **Outcome:** Removal of the iodine atom to yield the saturated $\text{CH}_2\text{-CH}_2$ linker while preserving the chemically distinct C-Br and C-Cl bonds.



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Figure 1: Synthetic pathway for 5-Br-4-Cl-TFA via radical telomerization of CTFE precursors.

Part 3: Mechanism of Action & Applications

The value of 5-Br-4-Cl-TFA lies in its dual functionality.^[3] It is not just a passive building block; it is a chemical probe.

Activity-Based Protein Profiling (ABPP)

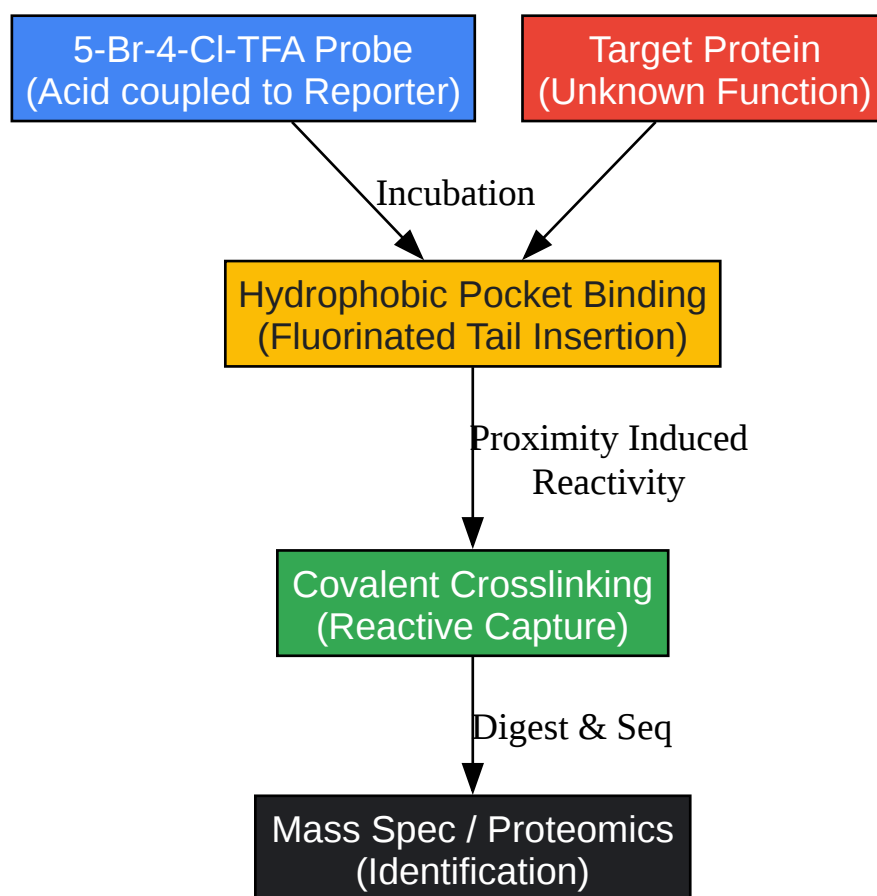
In ABPP, small molecules are used to interrogate the functional state of enzymes. 5-Br-4-Cl-TFA serves as a "scout" for hydrophobic pockets.

- The "Warhead" Concept: While typical ABPP probes use electrophiles (fluorophosphonates) to bind active sites, 5-Br-4-Cl-TFA uses its fluorinated tail to mimic lipid substrates or bind allosteric hydrophobic sites.
- Mechanism: The carboxylic acid group is often coupled to a "reporter" tag (e.g., biotin or a fluorophore). The CFCI-CF₂Br tail inserts into hydrophobic domains of proteins. Upon UV irradiation or specific metabolic activation, the C-Br bond can undergo homolysis or substitution, covalently crosslinking the probe to the protein (Photo-affinity labeling mimicry).

Fragment-Based Drug Discovery (FBDD)

The compound acts as a fluorinated fragment.

- Bioisosterism: The -CFCI-CF₂Br group mimics a lipophilic alkyl chain but with altered metabolic stability (blocking beta-oxidation) and distinct electronic signature.
- Ligand Efficiency: Screening this fragment allows researchers to identify binding sites that accommodate bulky, electron-rich halogens, often leading to higher affinity leads.



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Figure 2: Workflow for using 5-Br-4-Cl-TFA in Activity-Based Protein Profiling (ABPP).

Part 4: Analytical Characterization

Validating the identity of CAS 232602-79-8 requires specific attention to its halogenated nature.

- ^{19}F NMR Spectroscopy: The definitive test.
 - Expect distinct signals for the -CFCl- (mono-fluorine, complex multiplet due to chirality) and -CF₂Br (gem-difluorine, AB system if chiral center induces diastereotopicity).
 - Diagnostic: Large chemical shift separation between the CF and CF₂ groups.
- Mass Spectrometry (LC-MS):

- Ionization: Negative mode (ESI-) is preferred due to the carboxylic acid ($[M-H]^-$ at $m/z \sim 267$).
- Isotope Pattern: The presence of one Chlorine ($^{35}\text{Cl}/^{37}\text{Cl}$) and one Bromine ($^{79}\text{Br}/^{81}\text{Br}$) creates a unique "box-like" isotopic envelope (M, M+2, M+4) that confirms the halogen count.

Part 5: Safety & Handling

Hazard Classification:

- Corrosive: As a halogenated carboxylic acid, it can cause severe skin burns and eye damage.
- Alkylating Potential: The alpha-halo (or gamma-halo in this case) positions may possess alkylating properties, posing a potential mutagenic risk. Handle with extreme caution in a fume hood.

Storage:

- Store at 2-8°C under inert gas (Argon/Nitrogen). The C-Br bond can be light-sensitive; use amber vials to prevent photodehalogenation.

References

- PubChem. (n.d.). Compound Summary: Halogenated Pentanoic Acids. National Library of Medicine. Retrieved from [\[Link\]](#)

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Sources

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- [2. fluorine1.ru \[fluorine1.ru\]](#)
- [3. Buy 5-Bromo-4-chloro-4,5,5-trifluoropentanoic acid | 232602-79-8 \[smolecule.com\]](#)
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